

In-Depth Technical Guide: Safety and Handling of CAS 174855-53-9

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Compound of Interest

Compound Name: *Tert-butyl 4-[2-(aminomethyl)phenyl]piperazine-1-carboxylate*

Cat. No.: B061593

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Chemical Identity: **tert-Butyl 4-[2-(aminomethyl)phenyl]piperazine-1-carboxylate**

CAS Number: 174855-53-9

Molecular Formula: C₁₆H₂₅N₃O₂

Disclaimer: Comprehensive safety and toxicological data for CAS 174855-53-9 are not publicly available. This guide is based on hazard information from structurally similar compounds and established general safety protocols for handling research chemicals. All procedures should be conducted with a thorough risk assessment by qualified personnel.

Section 1: Hazard Identification and Classification

While specific experimental data for **tert-butyl 4-[2-(aminomethyl)phenyl]piperazine-1-carboxylate** is limited, GHS classifications for analogous chemical structures suggest a potential for significant hazards. Researchers should handle this compound with the assumption that it may possess the following characteristics until proven otherwise.

Inferred GHS Hazard Classification:

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed
Skin Corrosion/Irritation	Category 1B/2	H314/H315	Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage/Irritation	Category 1/2A	H318/H319	Causes serious eye damage / Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3	H335	May cause respiratory irritation

Note: This classification is inferred from structurally related piperazine derivatives and should be treated as provisional.

Section 2: Physical and Chemical Properties

Quantitative physical and chemical properties for CAS 174855-53-9 are not well-documented. The table below contains predicted values and data from similar compounds.

Property	Value	Source
Molecular Weight	291.39 g/mol	Calculated
Appearance	Solid (predicted)	Analogous Compounds
Boiling Point	~433.6 ± 45.0 °C	Predicted
Density	~1.084 ± 0.06 g/cm ³	Predicted
pKa	~10.57 ± 0.10	Predicted

Section 3: Exposure Controls and Personal Protection

Given the potential for skin and eye irritation, as well as respiratory effects, stringent exposure controls and appropriate personal protective equipment (PPE) are mandatory.

Engineering Controls:

- Work with this compound must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ensure eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). A flame-retardant lab coat.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors/particulates should be used if handling large quantities or if there is a risk of aerosolization outside of a fume hood.

Section 4: Safe Handling and Storage

Adherence to standard laboratory safety protocols is crucial for minimizing risk.

Handling:

- Avoid creating dust. Handle as a solid powder in a well-ventilated area, preferably a fume hood.

- Do not breathe dust or vapors.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Section 5: Experimental Safety Protocols

The following are summaries of standard OECD (Organisation for Economic Co-operation and Development) test guidelines used to assess the hazards inferred for this compound. These protocols provide a framework for the type of experiments required to generate definitive safety data.

OECD 404: Acute Dermal Irritation/Corrosion

- Purpose: To determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Methodology:
 - A small amount of the test substance (0.5g for a solid) is applied to a shaved patch of skin on a test animal (typically an albino rabbit).[\[5\]](#)
 - The application site is covered with a semi-occlusive dressing for a 4-hour exposure period.[\[4\]](#)
 - After exposure, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at intervals of 1, 24, 48, and 72 hours.[\[4\]](#)

- Lesions are scored based on a standardized grading system to classify the substance. The observation period can extend up to 14 days to assess the reversibility of the effects.
[5]

OECD 405: Acute Eye Irritation/Corrosion

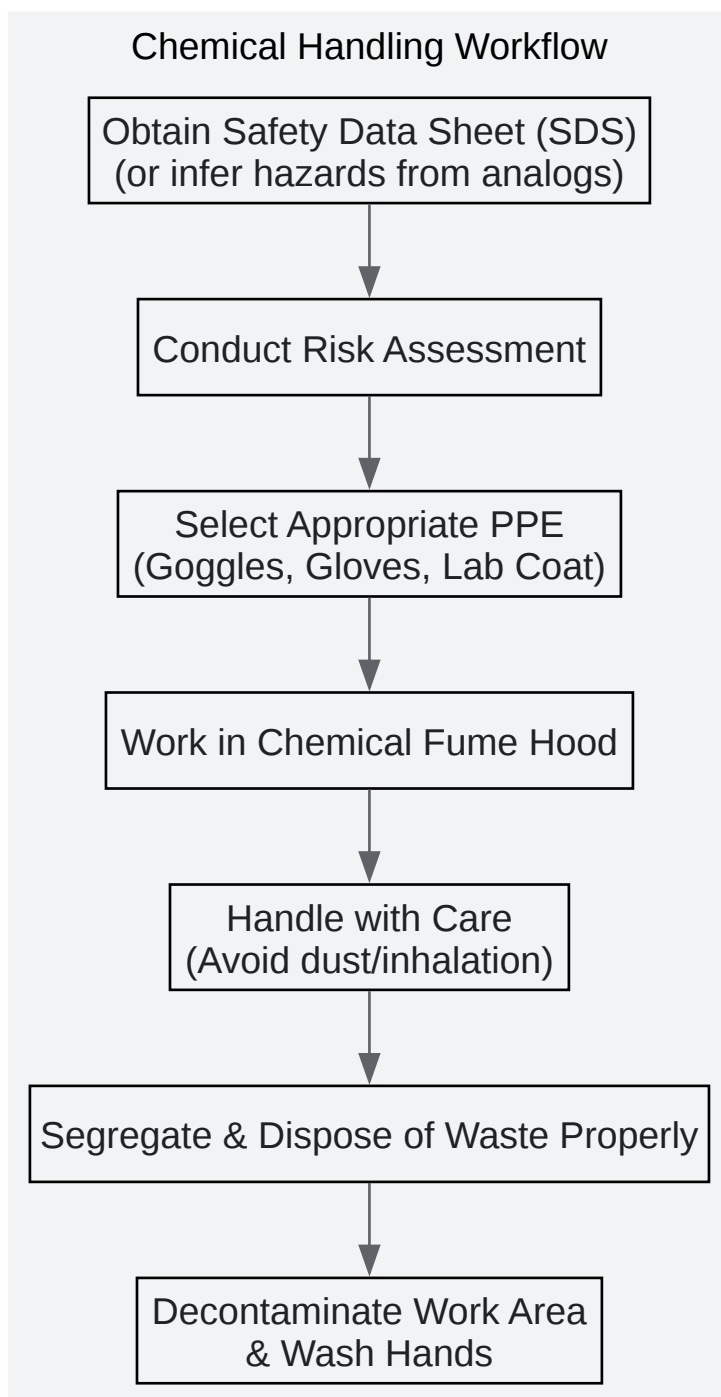
- Purpose: To assess the potential of a substance to cause damage to the eye upon a single application.[6][7][8][9]
- Methodology:
 - A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (albino rabbit). The other eye remains untreated and serves as a control.[9]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[8]
 - The degree of irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
 - The duration of the study is typically sufficient to evaluate the reversibility of any observed effects, potentially extending up to 21 days.[8][9]

OECD 402: Acute Dermal Toxicity

- Purpose: To evaluate the health hazards likely to arise from a short-term dermal exposure to a substance.[10][11][12]
- Methodology:
 - The substance is applied to a shaved area of skin (approximately 10% of the body surface) of a test animal (rat, rabbit, or guinea pig) and held in contact for 24 hours.[13]
 - A stepwise procedure is used where groups of animals are exposed to fixed doses.
 - Animals are observed for signs of toxicity and mortality for at least 14 days.[13]
 - The results help classify the substance's acute dermal toxicity and can be used to determine an LD50 value.[13]

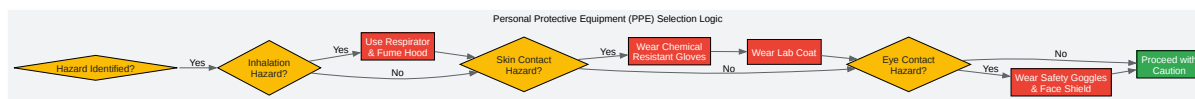
Section 6: Visualizations

The following diagrams illustrate key logical workflows and relationships relevant to the safe handling and assessment of this chemical.



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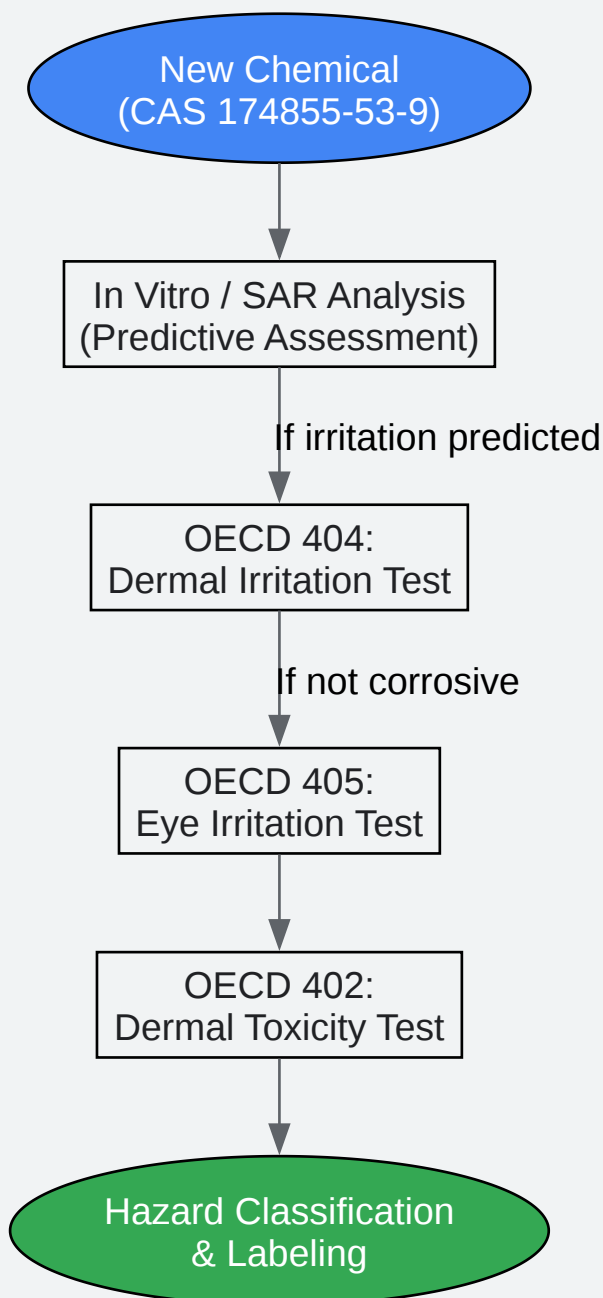
Caption: A standard workflow for safely handling potentially hazardous research chemicals.



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Caption: Decision logic for selecting appropriate PPE based on identified hazards.

Toxicity Testing Pathway (OECD Guidelines)



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Caption: A simplified pathway for assessing chemical hazards using OECD guidelines.

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